

# Essential Safety and Handling Protocols for SARS-CoV-2 Main Protease (7OQL)

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## Compound of Interest

Compound Name: 7OQL

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This document provides critical safety and logistical guidance for the handling and disposal of the SARS-CoV-2 main protease (Mpro), PDB ID: **7OQL**. Adherence to these protocols is essential for ensuring a safe laboratory environment and maintaining the integrity of research activities.

## I. Risk Assessment and Biosafety Level

The handling of recombinant proteins derived from SARS-CoV-2, such as the main protease (**7OQL**), is subject to a thorough risk assessment.<sup>[1][2][3][4]</sup> For activities involving this non-infectious protein, a Biosafety Level 2 (BSL-2) facility with BSL-2 practices and procedures is the recommended minimum.<sup>[1][5]</sup> For procedures with a higher risk of aerosol generation, enhanced BSL-2 (BSL-2+) practices should be implemented.<sup>[6][7][8]</sup>

## II. Personal Protective Equipment (PPE)

The selection of appropriate PPE is the last line of defense against potential exposure.<sup>[1]</sup> The following table outlines the minimum PPE requirements for handling **7OQL**.

PPE Component	BSL-2 Standard Requirements	BSL-2+ (Enhanced) Requirements (for aerosol-generating procedures)
Lab Coat/Gown	Disposable, solid-front, water-resistant gown or a fully buttoned lab coat.[7][9]	Disposable, solid-front, water-resistant gown with knit cuffs.[7]
Gloves	Disposable nitrile gloves. Change when contaminated or integrity is compromised.[9]	Double gloves; extended cuff gloves over short cuff gloves are preferred.[7][8]
Eye/Face Protection	Safety glasses with side shields or goggles.[9]	Surgical mask with an attached eye visor, or a surgical mask with safety glasses/goggles, or a surgical mask with a face shield.[7]
Respiratory Protection	Not typically required for low-risk procedures.	An N95 respirator or a Powered Air-Purifying Respirator (PAPR) should be considered based on the risk assessment.[4][10]

### III. Experimental Protocols: Safe Handling of 7OQL

#### A. General Laboratory Practices (BSL-2)

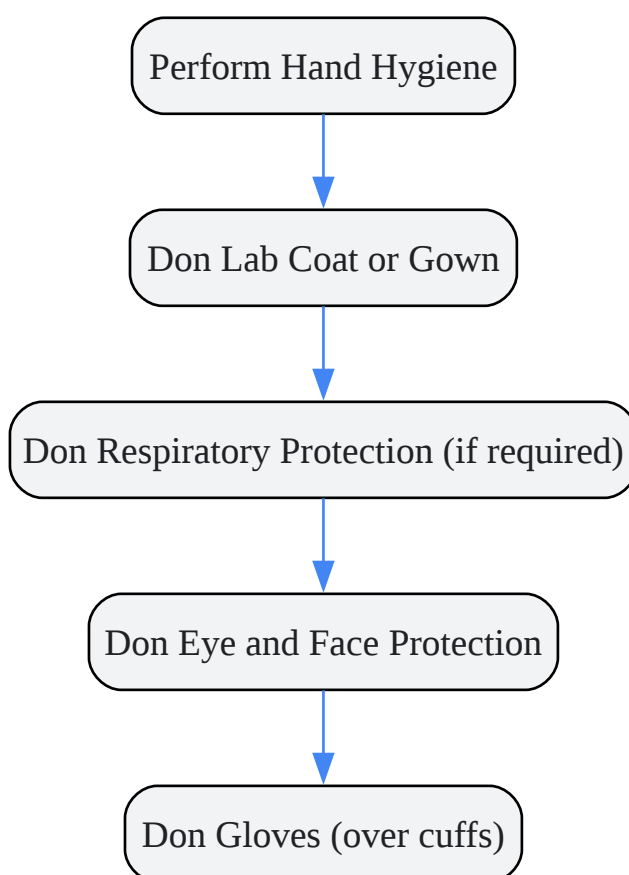
- Access: Limit access to the laboratory to trained personnel only. Keep laboratory doors closed during work.[9]
- Signage: Post biohazard warning signs at the entrance to the laboratory.[9]
- Hand Hygiene: Wash hands thoroughly with soap and water after handling materials, after removing gloves, and before leaving the laboratory.[9]
- Sharps: Use sharps with engineered safety features whenever possible. Dispose of all sharps in designated puncture-resistant containers.[9]

- Work Surfaces: Decontaminate work surfaces with an appropriate disinfectant at the end of each workday and after any spill.[9]
- Aerosol Minimization: Conduct procedures that may generate aerosols within a certified Class II Biological Safety Cabinet (BSC).[9][11]

## B. Donning and Doffing of PPE

Proper sequencing of donning and doffing PPE is critical to prevent self-contamination.

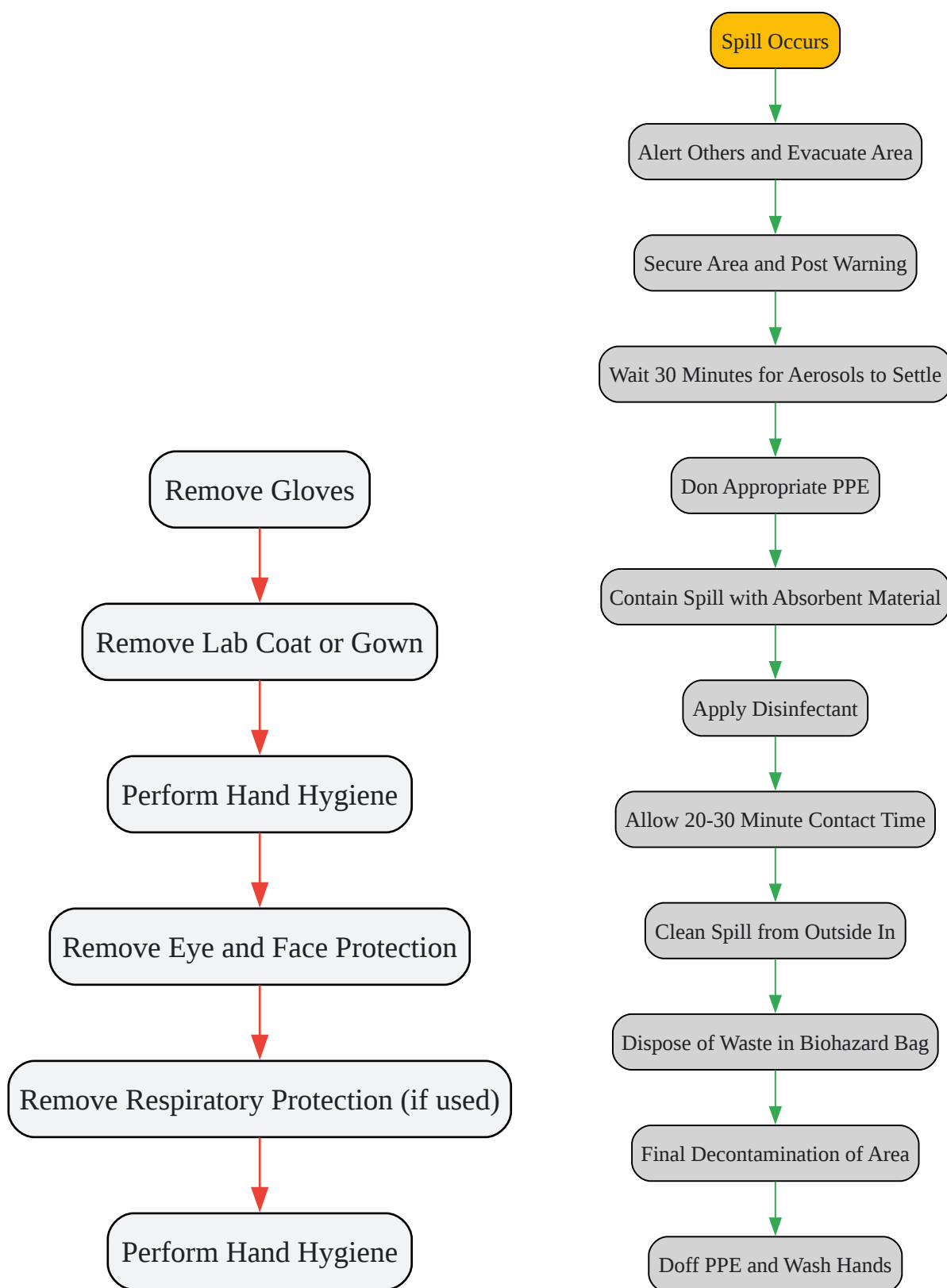
### Donning PPE Workflow



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Caption: Sequential process for correctly putting on Personal Protective Equipment.

### Doffing PPE Workflow



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